

Toxicological Profile of Broflanilide in Invertebrates: An In-Depth Technical Guide

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Abstract

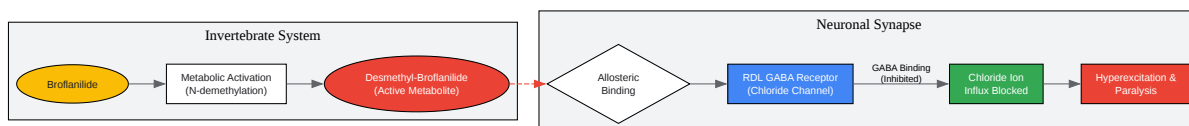
Broflanilide is a novel meta-diamide insecticide (IRAC Group 30) with a unique mode of action, offering a promising tool for managing resistant insect pests. This technical guide provides a comprehensive overview of the toxicological profile of **broflanilide** in invertebrates. It details its mechanism of action as a non-competitive antagonist of the RDL γ-aminobutyric acid (GABA) receptor, presents quantitative toxicity data for a range of target and non-target species, outlines detailed experimental protocols for key toxicological assays, and describes its metabolic activation and potential detoxification pathways. The information herein is intended to serve as a critical resource for researchers and professionals engaged in the study and development of insecticides and the assessment of their environmental impact.

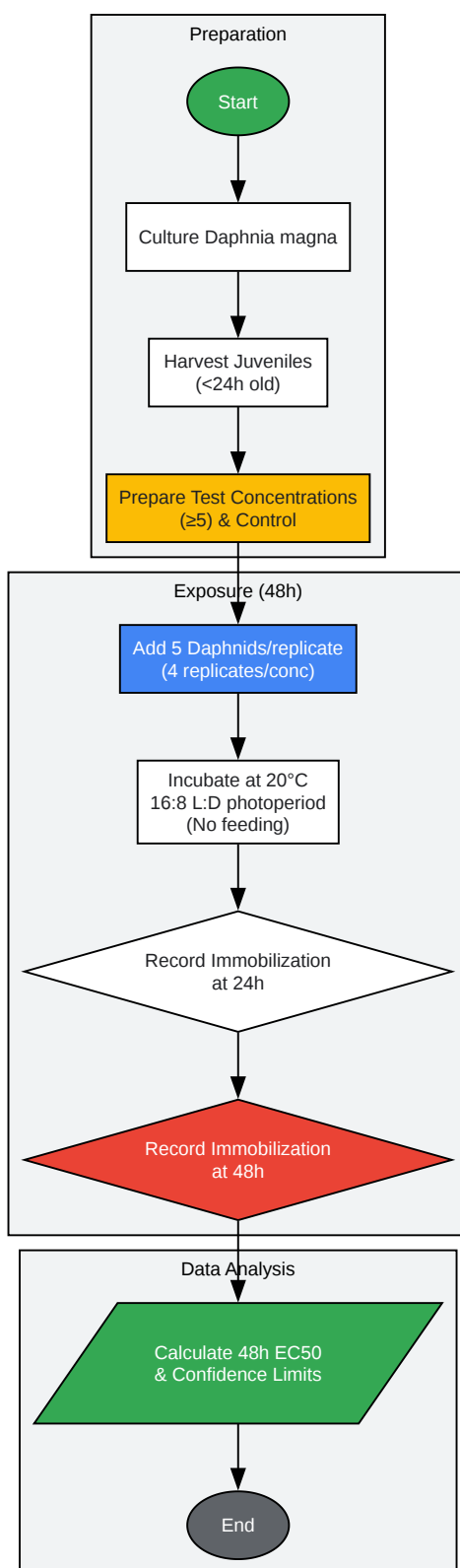
Mechanism of Action

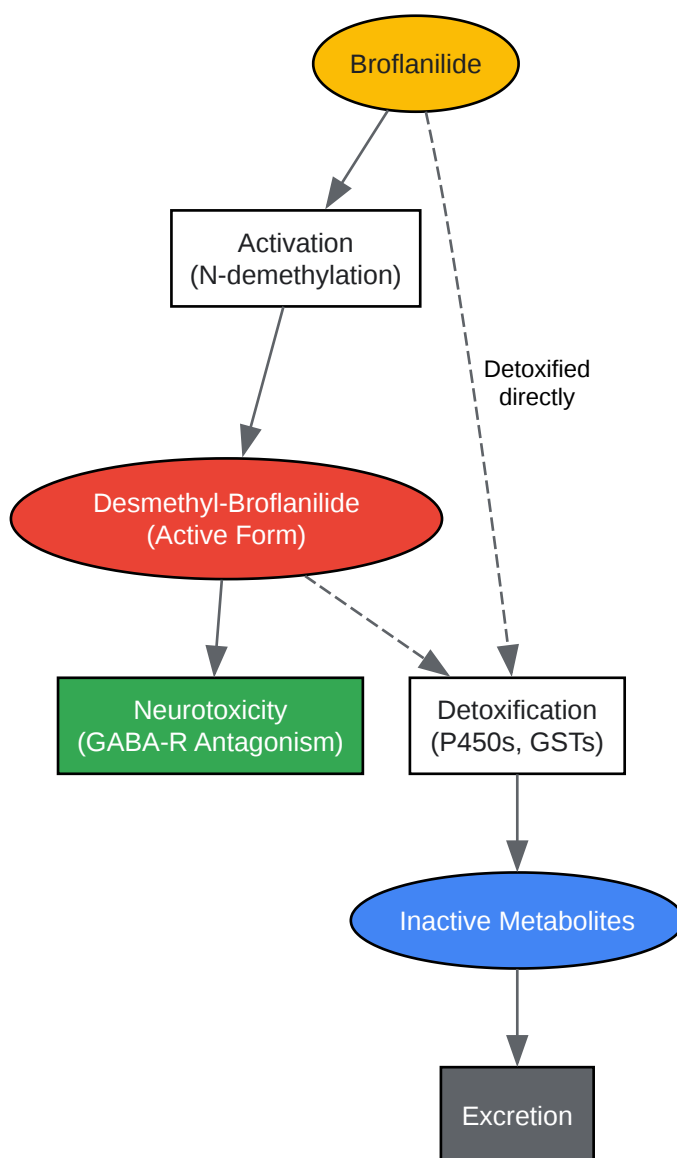
Broflanilide itself is a pro-insecticide that undergoes metabolic activation within the invertebrate to its active form, desmethyl-**broflanilide**.^{[1][2]} This active metabolite functions as a potent non-competitive antagonist of the insect's 'Resistant to Dieldrin' (RDL) γ-aminobutyric acid (GABA) receptor, which is a ligand-gated chloride ion channel.^{[1][2]}

Unlike conventional GABA receptor antagonists like fipronil, desmethyl-**broflanilide** binds to a distinct allosteric site within the receptor complex.^[2] This binding blocks the inhibitory neurotransmission mediated by GABA, leading to hyperexcitation of the central nervous

system, resulting in convulsions, paralysis, and ultimately, the death of the insect.[2] This novel mode of action means that **broflanilide** does not exhibit cross-resistance with existing insecticides such as cyclodienes and fipronil, making it effective against pests that have developed resistance to these older chemistries.[3]







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